

# Etocrylene chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl 2-cyano-3,3-diphenylacrylate*

Cat. No.: *B1671707*

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## An In-Depth Technical Guide to Etocrylene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and synthesis of Etocrylene, a widely utilized organic compound in various industrial and pharmaceutical applications.

### Chemical Identity and Structure

Etocrylene, an organic ester, is recognized for its efficacy as a UV absorber, particularly in sun protection products and as a stabilizer in cosmetics and plastics.<sup>[1][2][3]</sup> Its ability to absorb UV radiation helps to prevent photodegradation and protect materials from the damaging effects of sunlight.<sup>[4]</sup>

IUPAC Name: ethyl 2-cyano-3,3-diphenylprop-2-enoate<sup>[2][5]</sup>

Synonyms: Etocrilene, **Ethyl 2-cyano-3,3-diphenylacrylate**, UV Absorber-2, Uvinul N 35<sup>[1][5][6]</sup>

Chemical Structure:

The structure of Etocrylene, featuring two phenyl groups and a carbonyl group, creates a large conjugated  $\pi$ -system, which is responsible for its strong ultraviolet absorption capabilities.<sup>[2]</sup>

### Physicochemical Properties

A summary of the key physicochemical properties of Etocrylene is presented in the table below, providing essential data for researchers and formulators.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>15</sub> NO <sub>2</sub>	[1][5][7]
Molecular Weight	277.32 g/mol	[1][7]
Melting Point	95-99 °C	[1][2][5]
Boiling Point	174 °C at 0.2 mmHg	[1][2]
Density	1.05 g/cm <sup>3</sup>	[1]
Vapor Pressure	3.6 x 10 <sup>-7</sup> mmHg	[5]
logP (Octanol/Water Partition Coefficient)	4.01 (Estimated)	[5]
Appearance	Off-white crystalline powder	[1]
Solubility	Soluble in Methanol	[1]

## Synthesis of Etocrylene

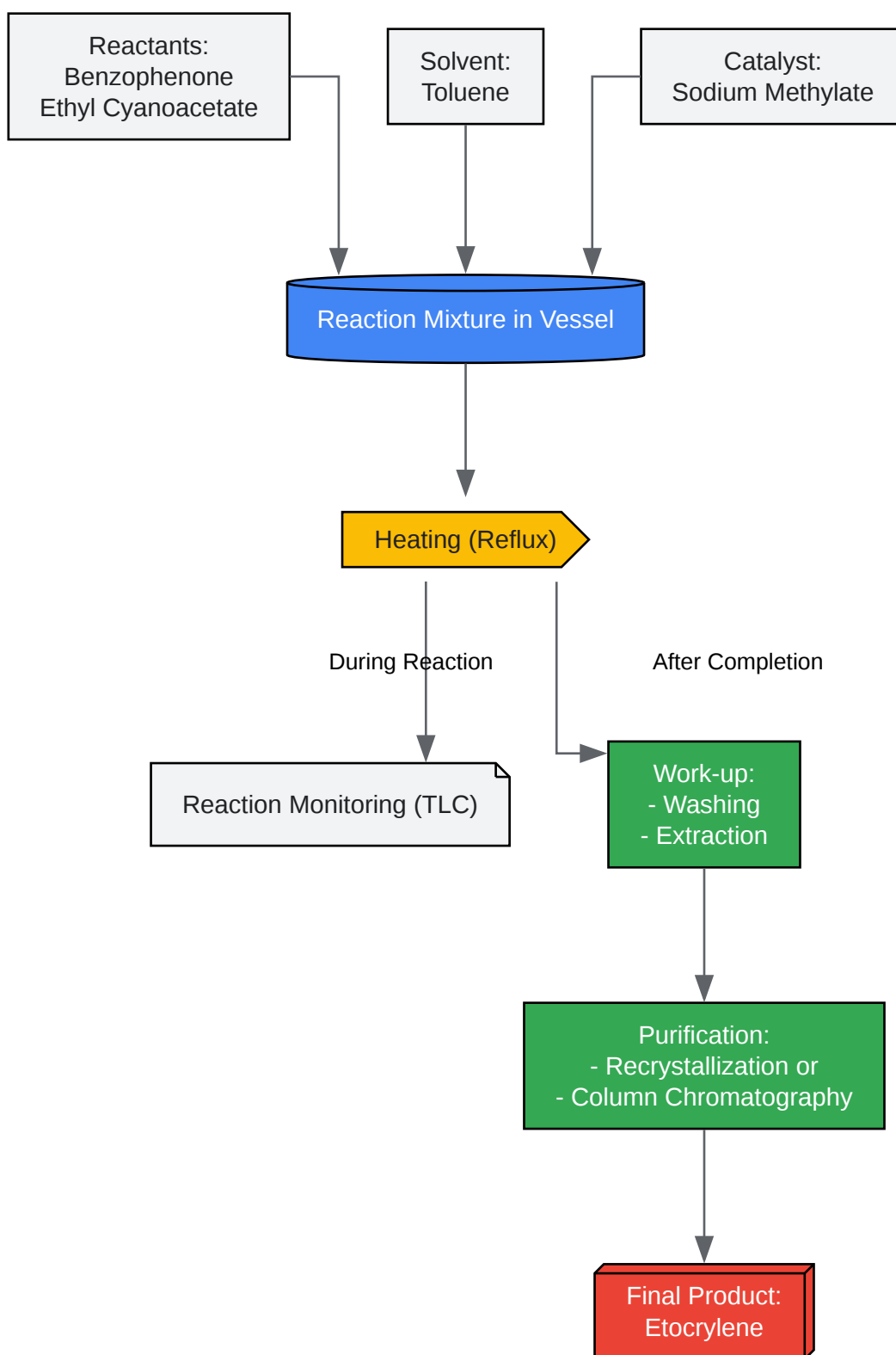
The synthesis of Etocrylene can be achieved through a Knoevenagel condensation reaction. This classic organic reaction involves the condensation of an aldehyde or ketone with a compound containing an active methylene group, catalyzed by a weak base. In the case of Etocrylene synthesis, benzophenone reacts with ethyl cyanoacetate.

A general experimental protocol for a Knoevenagel condensation to produce a similar compound involves the following steps:

- **Reactant Mixture:** An equimolar amount of the ketone (benzophenone) and the active methylene compound (ethyl cyanoacetate) are dissolved in a suitable solvent, such as toluene or cyclohexane.[1][2]
- **Catalyst Addition:** A catalytic amount of a weak base, like sodium methylate or sodium carbonate, is added to the reaction mixture.[1]

- **Reaction Conditions:** The mixture is heated under reflux for a specified period, typically several hours, to drive the reaction to completion.<sup>[1]</sup> The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC).<sup>[8]</sup>
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled, and the product is isolated. This often involves washing with water to remove the catalyst and any water-soluble byproducts. The organic layer is then dried, and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield the pure Etocrylene.<sup>[8]</sup>

The following diagram illustrates the logical workflow for the synthesis of Etocrylene via Knoevenagel condensation.



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Caption: Synthesis workflow for Etocrylene via Knoevenagel condensation.

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## References

- 1. lookchem.com [lookchem.com]
- 2. cosmetics.alfa-chemistry.com [cosmetics.alfa-chemistry.com]
- 3. specialchem.com [specialchem.com]
- 4. Ethyl 2-cyano-3,3-diphenylacrylate | 5232-99-5 [chemicalbook.com]
- 5. Etocrylene | C<sub>18</sub>H<sub>15</sub>NO<sub>2</sub> | CID 243274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Etocrilene | 5232-99-5 | Data Sheet | BioChemPartner [biochempartner.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. scielo.br [scielo.br]
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Address: 3281 E Guasti Rd

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